

Essential Safety and Logistical Information for Handling Apovincaminic Acid

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Compound of Interest

Compound Name: *Apovincaminic acid*

Cat. No.: *B1209510*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Apovincaminic acid**, including operational and disposal plans. **Apovincaminic acid** is the main active metabolite of Vinpocetine and is used in neuroprotective research.[1][2] The following procedures are based on safety data for the closely related compound Vinpocetine, which should be considered highly relevant.

Hazard Identification and Safety Data

Apovincaminic acid, similar to its parent compound Vinpocetine, is considered a hazardous substance.[3] It is harmful if swallowed, and prolonged exposure through inhalation may pose serious health risks.[3][4] The primary routes of exposure are ingestion and inhalation, with potential for skin and eye irritation.[5]

Quantitative Hazard Data for Vinpocetine (**Apovincaminic Acid Ethyl Ester**)

Hazard Data Type	Value	Species	Source
Acute Oral Toxicity (LD50)	503 mg/kg	Rat	[4][5]
Intraperitoneal Toxicity (LD50)	119 mg/kg	Rat	[4]
Subcutaneous Toxicity (TDLO)	0.45 mg/kg	Mouse	[4]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Apovincaminic acid** to ensure appropriate PPE is selected.[6] The following table outlines the recommended PPE for various laboratory tasks involving this compound.

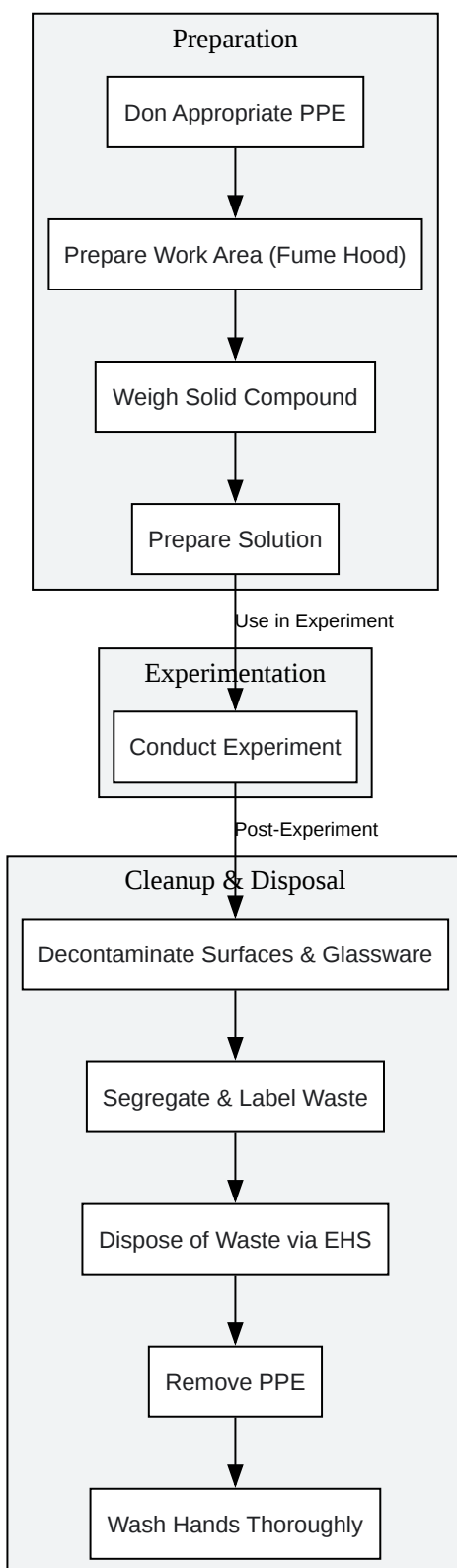
Recommended Personal Protective Equipment (PPE)

Task	Recommended PPE
Routine Handling & Weighing	- Safety glasses with side shields or chemical splash goggles.[5] - Lab coat.[5] - Nitrile or latex gloves (double gloving is recommended).[3] - Dust mask or respirator to prevent inhalation of fine particles.[3][5]
Preparing Solutions	- Chemical splash goggles.[5] - Lab coat. - Nitrile gloves.[3] - Work within a certified chemical fume hood.
Large Quantities or High-Risk Operations	- Full suit.[5] - Splash goggles.[5] - Boots.[5] - A self-contained breathing apparatus (SCBA) should be used to avoid inhalation.[5]
Spill Cleanup	- Chemical resistant gloves, gown, and eye/face protection.[7] - For larger spills, a full suit and SCBA may be necessary.[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe laboratory environment.

Experimental Workflow for Handling **Apovincaminic Acid**



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References

- 1. Neuroprotective Effects of Vinpocetine and its Major Metabolite Cis-apovincaminic Acid on NMDA-Induced Neurotoxicity in a Rat Entorhinal Cortex Lesion Model - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Clinical Pharmacology of Vinpocetine: Properties Revisited and Introduction of a Population Pharmacokinetic Model for Its Metabolite, Apovincaminic Acid (AVA) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. whca.org [whca.org]
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